

Analytical standards and reference materials for Methoxyfenozide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Methoxyfenozide*

CAS No.: *161050-58-4*

Cat. No.: *B1676416*

[Get Quote](#)

An Application Guide to the Analysis of **Methoxyfenozide**: Standards, Protocols, and Methodologies

Abstract

This technical guide provides a comprehensive overview of the analytical methodologies for the quantification of **Methoxyfenozide**, a diacylhydrazine insecticide widely used in agriculture. As a Senior Application Scientist, this document moves beyond simple procedural lists to explain the causality behind experimental choices, ensuring robust and reliable results. It details the critical role of certified analytical standards and reference materials, provides step-by-step protocols for sample preparation using a unified QuEChERS approach, and outlines validated methods for analysis by High-Performance Liquid Chromatography with UV detection (HPLC-UV) and High-Performance Liquid Chromatography with tandem mass spectrometry (LC-MS/MS). This guide is intended for researchers, analytical scientists, and quality control professionals tasked with the accurate determination of **Methoxyfenozide** residues in various matrices.

Introduction to Methoxyfenozide

Methoxyfenozide is a non-steroidal ecdysone agonist insecticide that functions by mimicking the natural insect molting hormone, 20-hydroxyecdysone.[1][2][3] This action induces a premature and lethal molt in the larvae of target pests, primarily within the order Lepidoptera (caterpillars).[2][4] Its high specificity and low mammalian toxicity make it a valuable component of integrated pest management (IPM) programs.[1] However, its widespread use necessitates rigorous analytical monitoring to ensure compliance with regulatory limits in food products and to study its environmental fate.[2][5]

The physicochemical properties of **Methoxyfenozide** are fundamental to the design of effective analytical methods. Its low aqueous solubility and relatively high octanol-water partition coefficient (Log P) dictate the choice of organic solvents for extraction and the chromatographic conditions for separation.[1][2]

Table 1: Physicochemical Properties of **Methoxyfenozide**

Property	Value	Source
IUPAC Name	N-tert-butyl-N'-(3-methoxy-o-toluoyl)-3,5-xylohydrazide	[2]
CAS Number	161050-58-4	[2][6]
Molecular Formula	C ₂₂ H ₂₈ N ₂ O ₃	[2]
Molecular Weight	368.47 g/mol	[2][6]
Appearance	White powder	[2]
Water Solubility	3.3 mg/L (at 20°C)	[2]
Log P (octanol/water)	3.72	[2]
Vapor Pressure	<1.33 x 10 ⁻⁵ Pa (at 25°C)	[2]

The Critical Role of Analytical Standards & Reference Materials

The foundation of any quantitative analysis is the use of high-purity, well-characterized analytical standards and reference materials. These materials are indispensable for instrument

calibration, method validation, and ensuring the accuracy and traceability of results.[7]

- **Analytical Standards:** These are high-purity substances used for qualitative identification (e.g., retention time matching) and for preparing calibration curves for quantification.[6][7]
- **Certified Reference Materials (CRMs):** CRMs are a higher grade of reference material produced by accredited bodies. They are supplied with a certificate that specifies the property value (e.g., purity), its uncertainty, and a statement of metrological traceability.[8] Using CRMs provides the highest level of confidence in analytical measurements.

Sourcing and Handling: Reputable suppliers such as Sigma-Aldrich (PESTANAL®, TraceCERT®) and FUJIFILM Wako provide **Methoxyfenozide** standards suitable for residue analysis.[6][8]

Storage and Stability: Proper storage is crucial to maintain the integrity of the standard.

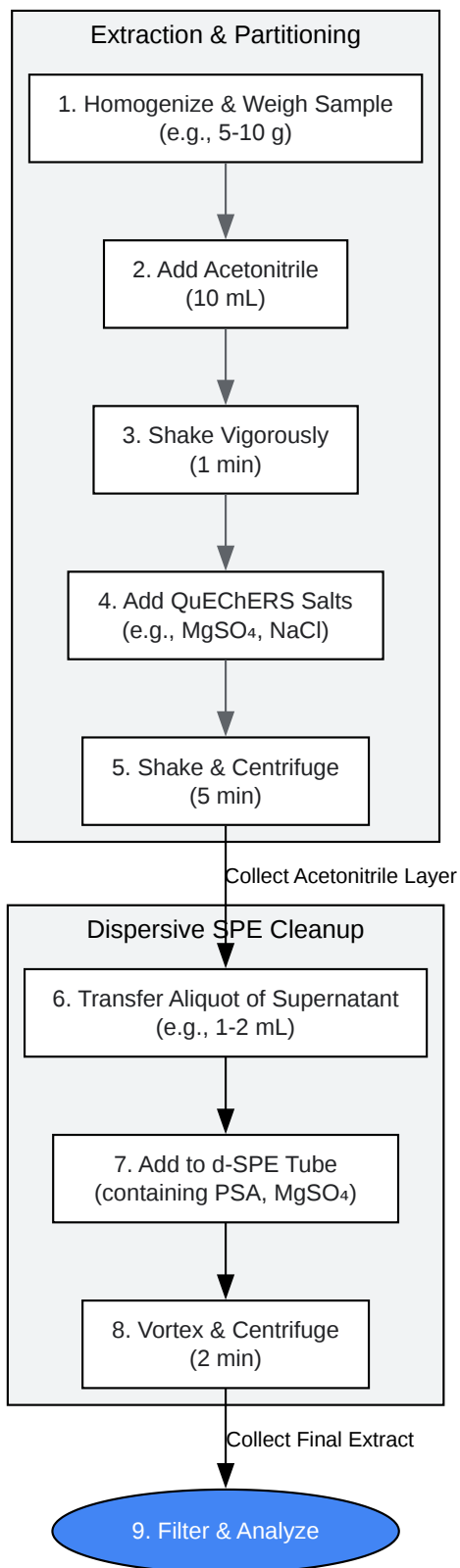
- **Storage Conditions:** Store containers tightly closed in a dry, cool, and well-ventilated area, protected from direct sunlight.[9][10] A temperature range of 2-10°C is often recommended.[8]
- **Shelf Life:** Standards have a limited shelf life; always consult the certificate of analysis and expiry date on the label.[6]
- **Stock Solutions:** Prepare stock solutions (e.g., 1000 µg/mL) in a stable solvent like acetonitrile or methanol and store them in a freezer at approximately -18°C.[11] These solutions are typically stable for several months, but stability should be periodically verified.

Sample Preparation: A Unified QuEChERS Protocol

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined and highly effective approach for extracting pesticide residues from a wide variety of sample matrices. Its effectiveness stems from a simple solvent extraction followed by a rapid cleanup step using dispersive solid-phase extraction (d-SPE).

The causality behind this choice is clear: **Methoxyfenozide**'s chemical nature makes it amenable to extraction with acetonitrile, while the subsequent cleanup steps efficiently remove

common matrix interferences like pigments, sugars, and organic acids that could otherwise interfere with chromatographic analysis.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Methoxyfenozide (Ref: RH 2485) [sitem.herts.ac.uk]
- 2. fao.org [fao.org]
- 3. apvma.gov.au [apvma.gov.au]
- 4. Methoxyfenozide | C₂₂H₂₈N₂O₃ | CID 105010 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Federal Register :: Methoxyfenozide; Pesticide Tolerances [federalregister.gov]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Analytical Standards for Pesticides and Veterinary Drugs | [Analytical Chemistry]Products | Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
- 9. direct.hpc-j.co.jp [direct.hpc-j.co.jp]
- 10. chemicalbook.com [chemicalbook.com]
- 11. ijcmas.com [ijcmas.com]
- To cite this document: BenchChem. [Analytical standards and reference materials for Methoxyfenozide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1676416/docs#analytical-standards-and-reference-materials-for-methoxyfenozide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)